Technical Support Center: Interference of Reducing Agents with PCMB Assays

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Compound of Interest

Compound Name:	*4-Chloromercuribenzoic acid*
CAS No.:	*59-85-8*
Cat. No.:	*B043522*

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This technical support center provides guidance for researchers, scientists, and drug development professionals encountering issues with p-Chloromercuribenzoate (PCMB) assays due to the presence of reducing agents.

Troubleshooting Guides

Issue: Inaccurate or inconsistent sulfhydryl quantification with PCMB.

This guide will help you diagnose and resolve common problems when using PCMB to quantify free sulfhydryl (-SH) groups in protein samples that also contain reducing agents like Dithiothreitol (DTT), β-mercaptoethanol (BME), or Tris(2-carboxyethyl)phosphine (TCEP).

Troubleshooting Workflow

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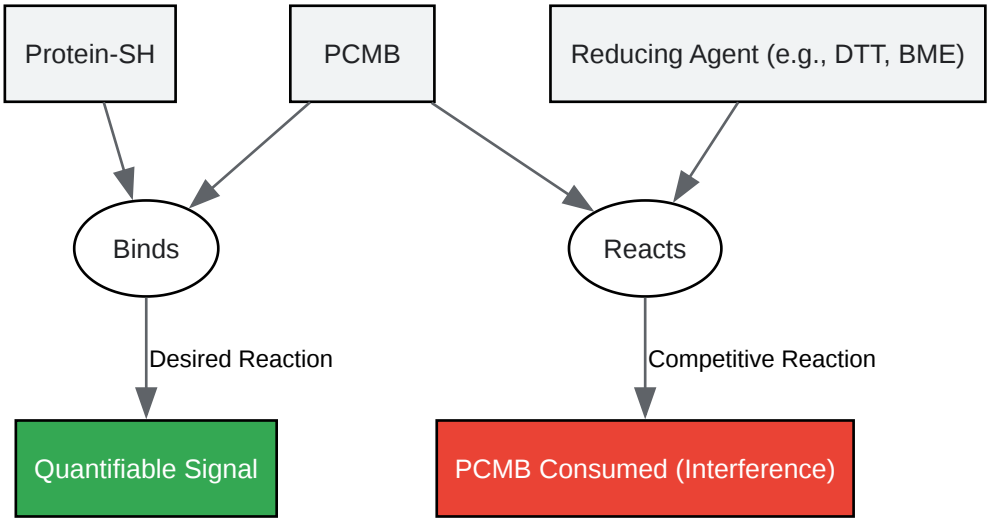

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Contact our Ph.D. Support Team for a compatibility check

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